

Essential Safety and Logistics for Handling DL-Cystine

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Compound of Interest

Compound Name: DL-Cystine

Cat. No.: B613198

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **DL-Cystine** are paramount to ensure a secure laboratory environment. This guide provides immediate, essential information on personal protective equipment, operational procedures, and disposal plans.

Personal Protective Equipment (PPE) and Safety Measures

When handling **DL-Cystine**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.^{[1][2]} The following table summarizes the required PPE and other safety measures.

Equipment/Measure	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical goggles.[2][3]	Protects eyes from dust particles and splashes.
Hand Protection	Protective gloves (e.g., nitrile rubber, polychloroprene, butyl rubber).[2]	Prevents skin contact with the chemical.[1]
Respiratory Protection	Use in a well-ventilated area. [1][3] If ventilation is inadequate, use a particulate filter respirator.	Avoids inhalation of dust.[1][2]
Skin and Body Protection	Lab coat, overalls, or P.V.C. apron.[2][3]	Protects skin and clothing from contamination.
Hygiene	Wash hands thoroughly after handling.[1] Keep away from food and drink.[4]	Prevents accidental ingestion and contamination.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **DL-Cystine** and the safety of the laboratory.

Handling:

- Avoid the formation of dust and aerosols.[4]
- Use in a well-ventilated area or outdoors.[1]
- Avoid all personal contact, including inhalation.[2]
- Wear appropriate protective clothing and equipment.[2]
- Empty containers may contain residual dust and should be handled with care. Do not cut, drill, grind, or weld such containers.[2]

Storage:

- Store in original, tightly sealed containers.[\[2\]](#)
- Keep containers in a dry and well-ventilated place.[\[1\]](#)
- Store away from incompatible materials.

Disposal Plan

Dispose of **DL-Cystine** and its containers in accordance with all applicable national, state, and local regulations.[\[5\]](#) Do not discharge into sewers or rivers.[\[5\]](#) Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

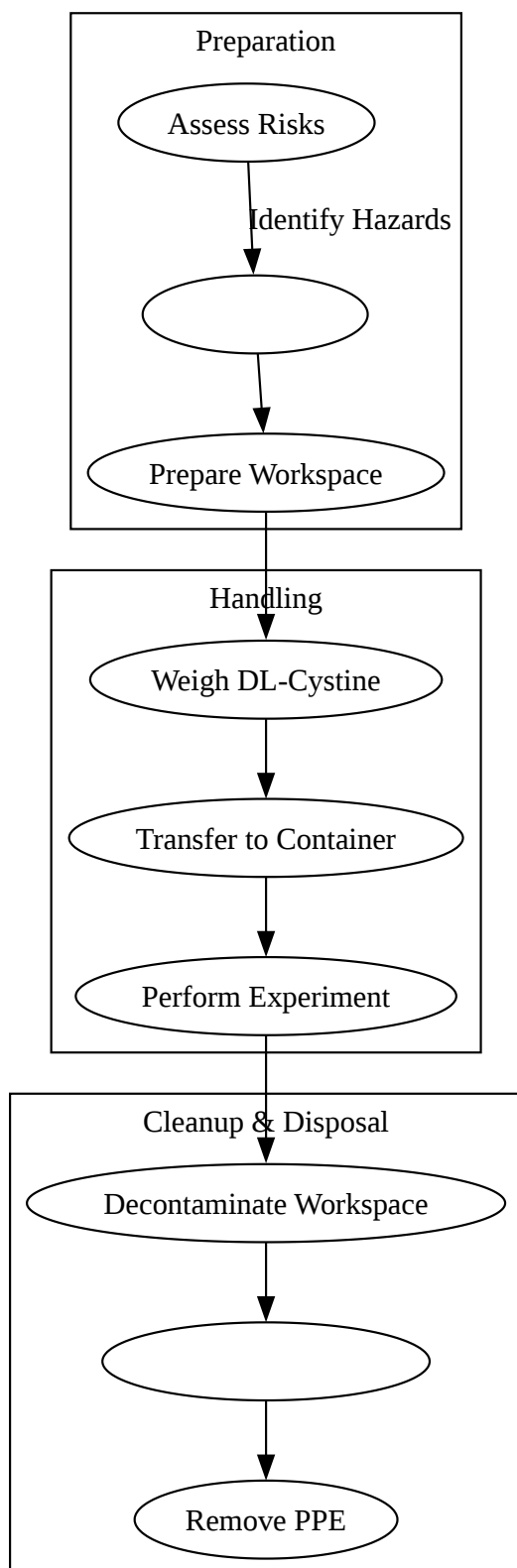
Quantitative Data

Property	Value
Melting Point	227 °C / 440.6 °F [1]

First Aid Procedures

In case of exposure, follow these first aid measures:

- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[1\]](#)
- If on skin: Wash with plenty of soap and water.[\[1\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- If swallowed: Call a poison center or doctor if you feel unwell.[\[1\]](#)



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